

# Proper Disposal Procedures for Diaminorhodamine-M (DAR-4M)

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## Compound of Interest

Compound Name: *Diaminorhodamine-M*

Cat. No.: *B3039162*

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This guide provides essential safety and logistical information for the proper disposal of **Diaminorhodamine-M** (DAR-4M), a fluorescent probe used for the detection of nitric oxide. Adherence to these procedures is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance.

## I. Chemical and Physical Properties

A summary of the key quantitative data for **Diaminorhodamine-M** is presented below. This information is critical for its safe handling and disposal.

Property	Value
Molecular Formula	C <sub>25</sub> H <sub>26</sub> N <sub>4</sub> O <sub>3</sub>
Molecular Weight	430.5 g/mol
Appearance	Solid
Solubility	Soluble in DMSO
Excitation Maximum (λ <sub>ex</sub> )	~560 nm
Emission Maximum (λ <sub>em</sub> )	~575 nm

## II. Personal Protective Equipment (PPE) and Handling

Before handling or disposing of **Diaminorhodamine-M**, it is imperative to be equipped with the appropriate personal protective equipment.

- **Eye Protection:** Wear chemical safety goggles or glasses.
- **Hand Protection:** Use compatible chemical-resistant gloves.
- **Skin and Body Protection:** A lab coat or other protective clothing is required to prevent skin contact.
- **Respiratory Protection:** If working with the powdered form or in a poorly ventilated area, use a NIOSH-approved respirator.

Handling Precautions:

- Avoid inhalation of dust or fumes.
- Prevent contact with skin and eyes.
- Wash hands thoroughly after handling.

## III. Step-by-Step Disposal Protocol

The disposal of **Diaminorhodamine-M** and its waste must be conducted in accordance with institutional, local, and national regulations. The following is a general procedural guide.

Step 1: Waste Segregation

- Collect all waste containing **Diaminorhodamine-M**, including unused product, contaminated consumables (e.g., pipette tips, vials), and solutions, in a designated and clearly labeled hazardous waste container.
- Do not mix with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

## Step 2: Container Management

- The waste container must be made of a material compatible with the chemical and any solvents used.
- Keep the container tightly sealed when not in use.
- Label the container with "Hazardous Waste" and the full chemical name: "**Diaminorhodamine-M** Waste." Include the date of initial waste accumulation.

## Step 3: Storage of Waste

- Store the hazardous waste container in a cool, dry, and well-ventilated area designated for chemical waste storage.
- Ensure the storage area is away from incompatible materials.

## Step 4: Scheduling Waste Pickup

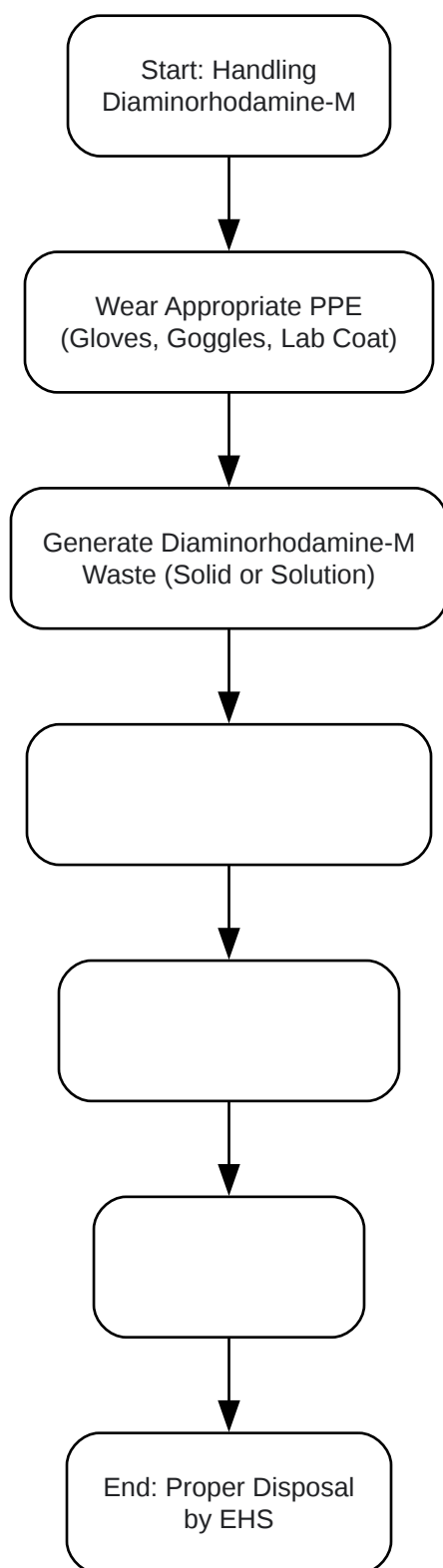
- Contact your institution's EHS office to schedule a pickup for the hazardous waste.
- Provide them with all necessary information about the waste contents.

## Important Considerations:

- Dilute Solutions: Even dilute solutions containing **Diaminorhodamine-M** should be treated as hazardous waste and not be poured down the drain.
- Empty Containers: "Empty" containers that held the solid form of **Diaminorhodamine-M** should also be disposed of as hazardous waste, as they may retain chemical residue.

# IV. Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Diaminorhodamine-M**.



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Caption: Disposal Workflow for **Diaminorhodamine-M**.

This guide is intended to provide essential information for the safe handling and disposal of **Diaminorhodamine-M**. Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS) for the most comprehensive and up-to-date information.

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